

An In-depth Technical Guide to Pigment Yellow 16 (C₃₄H₂₈Cl₄N₆O₄)

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Compound of Interest

Compound Name: *Pigment Yellow 16*

Cat. No.: *B1584600*

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Abstract

Pigment Yellow 16, with the molecular formula C₃₄H₂₈Cl₄N₆O₄, is a diarylide yellow pigment characterized by its brilliant green-yellow hue.^[1] As a member of the azo pigment family, it is utilized extensively as a colorant in a variety of industrial applications, including printing inks, plastics, and paints.^{[1][2]} This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and toxicological profile of **Pigment Yellow 16**. While the primary application of this compound is as a colorant, this guide will also explore the broader context of azo compounds in medicinal chemistry and drug development, a field where **Pigment Yellow 16** itself is not directly implicated but to which its chemical class is relevant.

Chemical and Physical Properties

Pigment Yellow 16 is a yellow solid organic compound.^[3] It is classified as a diarylide pigment, also referred to as an arylide yellow.^{[3][4]} The Colour Index number for this pigment is 20040.^{[3][4]} Due to its nature as a pigment, it exhibits very low solubility in water and organic solvents.^[5]

Quantitative Data

The following table summarizes the key quantitative data for **Pigment Yellow 16**.

Property	Value	Reference
Molecular Formula	C ₃₄ H ₂₈ Cl ₄ N ₆ O ₄	[1] [2] [3]
Molecular Weight	726.44 g/mol	[1] [3]
CAS Number	5979-28-2	[1] [2]
Appearance	Yellow powder	[1] [6]
Melting Point	325 °C	[1] [2] [7]
Boiling Point	811.8 °C at 760 mmHg	[2] [7]
Density	1.4 g/cm ³	[2] [7]

Spectroscopic Data

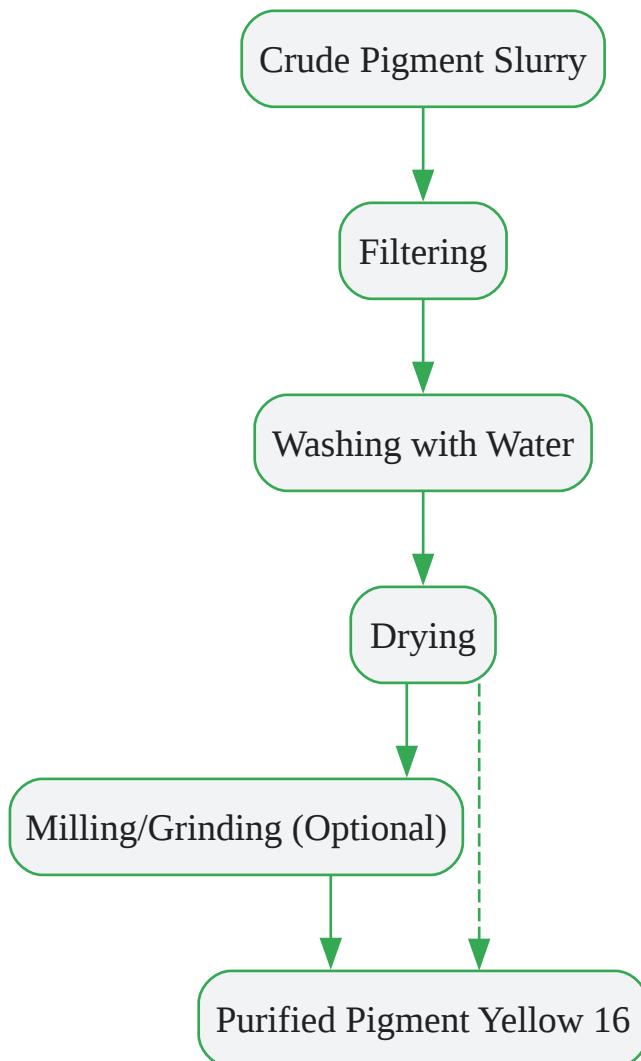
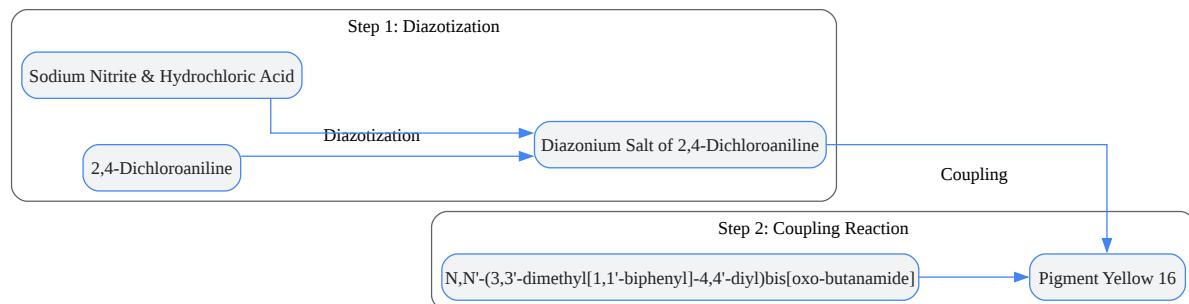
- FTIR Spectrum: An FTIR spectrum is available for **Pigment Yellow 16**, which can be used for its identification and to confirm the presence of its characteristic functional groups.[\[8\]](#) The analysis of artists' pigments often utilizes FTIR spectroscopy to characterize the materials.[\[9\]](#) [\[10\]](#)[\[11\]](#)

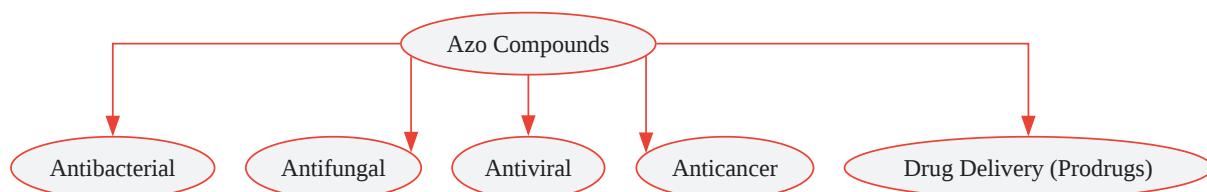
Experimental Protocols

Synthesis of Pigment Yellow 16

The synthesis of diarylide pigments like **Pigment Yellow 16** generally involves a two-step process: the diazotization of an aromatic diamine followed by a coupling reaction with an acetoacetanilide derivative.[\[5\]](#)

General Synthesis Workflow:





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